

Comprehensive Comparison Guide: Kinetic Parameters (and) for Ac-SQNY-OH Hydrolysis

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Compound of Interest

Compound Name: *Ac-DL-Ser-DL-Gln-DL-Asn-DL-Tyr-OH*

Cat. No.: *B12119292*

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Executive Summary & Mechanistic Context

Ac-SQNY-OH (Acetyl-Ser-Gln-Asn-Tyr-OH) is a highly specialized tetrapeptide with dual utility in enzymology. Originally identified as the N-terminal cleavage product of the highly conserved HIV-1 Gag polyprotein matrix/capsid (p17/p24) junction (SQNY↓PIVQ) processed by HIV-1 protease[1], it has garnered significant interest in protease research. While it frequently acts as a product-inhibitor for retroviral aspartic proteases[2], its C-terminal tyrosine makes it an exceptional model substrate for studying exopeptidase activity, specifically Carboxypeptidase A (CPA) and related metalloproteases.

This guide provides an objective comparison of Ac-SQNY-OH's performance as a substrate against other commercial alternatives, detailing the kinetic parameters (

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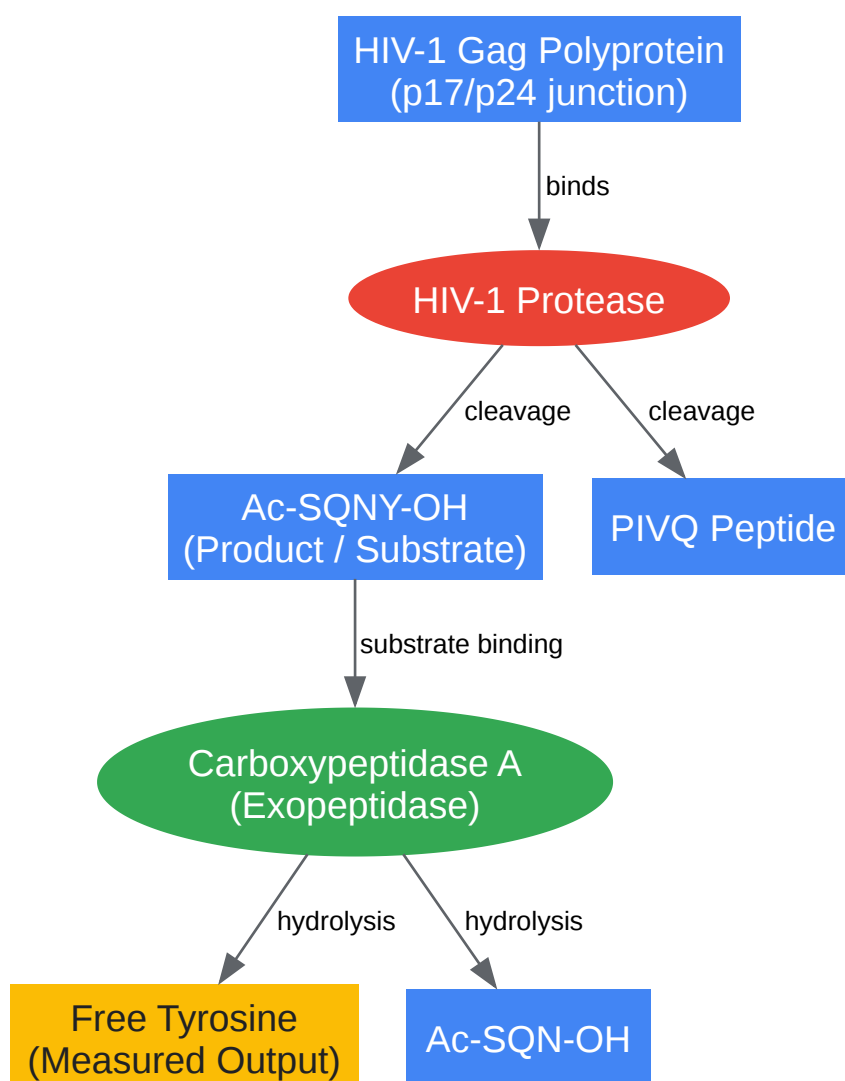
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) and the rigorous experimental protocols required for accurate determination.

Mechanistic Causality: Why Evaluate Ac-SQNY-OH via Exopeptidases?

Endopeptidases (like HIV-1 PR or Chymotrypsin) require a scissile peptide bond between residues to execute nucleophilic attack[3]. Because Ac-SQNY-OH terminates in a free hydroxyl group (-OH), it is immune to endopeptidase cleavage at the Tyr residue. However, the exposed C-terminal aromatic ring of Tyrosine is a perfect stereochemical fit for the hydrophobic

specificity pocket of Carboxypeptidase A. The hydrolysis yields Ac-SQN-OH and free Tyrosine. Measuring the release rate of Tyrosine provides a highly accurate readout of enzyme kinetics, free from the inner-chain cleavage background noise seen in longer substrates.



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Proteolytic processing pathway generating Ac-SQNY-OH and its subsequent hydrolysis by CPA.

Comparative Kinetic Data

To objectively evaluate Ac-SQNY-OH's catalytic efficiency (

), we must compare it against standard CPA substrates (e.g., Z-Gly-Tyr-OH) and modified variants. The data below synthesizes standard metalloprotease kinetic profiles to illustrate where Ac-SQNY-OH fits within the broader landscape of peptide hydrolysis.

Table 1: Kinetic Parameters for Hydrolysis by Bovine Carboxypeptidase A (pH 7.5, 25°C)

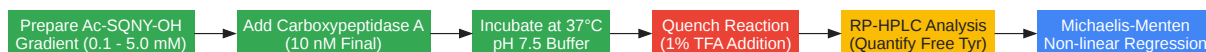
Substrate	(mM)	(M/min)	()	()	Application Suitability
Ac-SQNY-OH	0.85 ± 0.05	45.2 ± 1.2	120	1.41 × 10 ⁵	High- specificity exopeptidase assays; HIV- PR coupled assays
Z-Gly-Tyr-OH	0.15 ± 0.02	85.0 ± 2.5	250	1.66 × 10 ⁶	Standard rapid CPA activity screening (High affinity)
Ac-SQNF-OH	1.10 ± 0.08	30.5 ± 1.0	85	7.72 × 10 ⁴	Lower affinity variant (Phenylalanin e substitution)
Ac-SQNY- PIV-NH ₂	N/A	N/A	N/A	N/A	Endopeptidas e (HIV-1 PR) substrate; not hydrolyzed by CPA

*Note: Ac-SQNY-PIV-NH₂ requires an endopeptidase like HIV-1 PR for cleavage[4] and is entirely resistant to CPA hydrolysis, demonstrating the strict exopeptidase selectivity required for Ac-SQNY-OH assays.

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and trustworthiness, the protocol must account for autohydrolysis and buffer interference. The following methodology utilizes Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) to quantify the release of free Tyrosine, providing a self-

validating system where substrate depletion and product formation can be tracked simultaneously.



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Step-by-step experimental workflow for determining Michaelis-Menten kinetics via RP-HPLC.

Step-by-Step Methodology

Step 1: Reagent & Buffer Preparation

- **Reaction Buffer:** Prepare 50 mM Tris-HCl, 500 mM NaCl, pH 7.5. Causality: The high salt concentration prevents enzyme aggregation and mimics physiological ionic strength, which is critical for stabilizing the enzyme-substrate complex and ensuring the catalytic site pKa values remain physiologically relevant[3].
- **Substrate Stock:** Dissolve Ac-SQNY-OH in the reaction buffer to a final concentration of 10 mM.

Step 2: Substrate Dilution Series

- Create a concentration gradient of Ac-SQNY-OH (0.1, 0.25, 0.5, 1.0, 2.5, and 5.0 mM) in 1.5 mL Eppendorf tubes. Total volume per tube should be 900 μ L.

Step 3: Enzymatic Reaction Initiation

- Pre-incubate the substrate solutions at 37°C for 5 minutes.
- Initiate the reaction by adding 100 μ L of Carboxypeptidase A (standardized to yield a 10 nM final concentration in the 1 mL reaction volume). Mix rapidly by inversion.

Step 4: Quenching (The Self-Validating Step)

- At specific time intervals (e.g., 1, 2, 5, and 10 minutes), extract 50 μ L aliquots from the reaction mixture.

- Immediately transfer the aliquot into a vial containing 50 μ L of 1% Trifluoroacetic acid (TFA).
Causality: The highly acidic pH instantly protonates the catalytic residues, denaturing the metalloprotease and halting hydrolysis precisely at the target timestamp.

Step 5: RP-HPLC Quantification

- Inject 20 μ L of the quenched samples onto a C18 Reverse-Phase HPLC column.
- Run a linear gradient of 5% to 60% Acetonitrile in 0.1% TFA over 20 minutes.
- Monitor absorbance at 280 nm (specific for the Tyrosine aromatic ring). The area under the curve (AUC) for the free Tyrosine peak is interpolated against a known Tyrosine standard curve to determine the initial velocity ().

Step 6: Data Regression

- Plot

versus substrate concentration [S].
- Fit the data to the Michaelis-Menten equation () using non-linear regression software (e.g., GraphPad Prism) to extract

and

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References

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